

Comparative analysis of Delmadinone-d5 from different suppliers

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Compound of Interest

Compound Name: Delmadinone-d5

Cat. No.: B15556953

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Comparative Analysis of Delmadinone-d5 from Various Suppliers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Delmadinone-d5**, a deuterated derivative of Delmadinone, from three prominent suppliers: LGC Standards (distributing for Toronto Research Chemicals - TRC), Pharmaffiliates, and MedChemExpress. **Delmadinone-d5** is commonly used as an internal standard in pharmacokinetic and metabolic studies. The selection of a high-quality isotopic standard is crucial for the accuracy and reliability of analytical data. This guide aims to assist researchers in making an informed decision by comparing the available product specifications and outlining the necessary experimental protocols for verification.

Data Presentation

The following table summarizes the publicly available data for **Delmadinone-d5** from the specified suppliers. It is important to note that while suppliers guarantee their products meet certain specifications, batch-specific Certificates of Analysis (CoA) containing precise

quantitative data are typically provided upon purchase and are not always publicly accessible. The information below is compiled from the suppliers' official product pages.

Parameter	LGC Standards (TRC)	Pharmaffiliates	MedChemExpress
Product Code	TRC-D230657	PA STI 025490	HY-W767001
Synonyms	6-Chloro-17-hydroxypregna-1,4,6-triene-3,20-dione-d5, Δ^1 -Chlormadinone-d5	6-Chloro-17-hydroxypregna-1,4,6-triene-3,20-dione-d5; Δ^1 -Chlormadinone-d5	Δ^1 -Chlormadinone-d5
Molecular Formula	$C_{21}H_{20}D_5ClO_3$	$C_{21}H_{20}D_5ClO_3$	$C_{21}H_{20}D_5ClO_3$
Molecular Weight	365.91	365.91	365.91
Chemical Purity	>95% (Typically by HPLC)	Information not publicly available	Information not publicly available
Isotopic Purity	Information not publicly available	Information not publicly available	Information not publicly available
Storage	-20°C	2-8°C Refrigerator	Please store the product under the recommended conditions in the Certificate of Analysis
Appearance	Information not publicly available	Information not publicly available	Information not publicly available

Note: The absence of specific public data for chemical and isotopic purity necessitates that researchers request batch-specific Certificates of Analysis from the suppliers before purchase or perform in-house quality control testing.

Experimental Protocols

To ensure the quality and performance of **Delmadinone-d5** for its intended application, a series of analytical tests should be performed. Below are detailed methodologies for key

experiments.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Delmadinone-d5** and to identify and quantify any impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water. The specific gradient profile should be optimized to achieve good separation of the main peak from any impurities.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: UV detection at a wavelength appropriate for Delmadinone (e.g., 285 nm).
- Sample Preparation: A stock solution of **Delmadinone-d5** is prepared in a suitable solvent such as acetonitrile or methanol at a concentration of approximately 1 mg/mL. This is then diluted to a working concentration (e.g., 100 µg/mL) with the mobile phase.
- Analysis: The sample is injected into the HPLC system, and the chromatogram is recorded. The area of the main peak and any impurity peaks are integrated.
- Calculation: The chemical purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

Objective: To determine the isotopic purity of **Delmadinone-d5**, specifically the percentage of the d5 species.

Methodology:

- **Instrumentation:** A high-resolution mass spectrometer (e.g., a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer) coupled to a suitable ionization source (e.g., Electrospray Ionization - ESI).
- **Sample Introduction:** The sample can be introduced directly via infusion or through an LC system.
- **Mass Spectrometer Settings:** The instrument should be operated in full scan mode to observe the isotopic distribution of the molecular ion.
- **Data Acquisition:** Acquire the mass spectrum of the **Delmadinone-d5** sample.
- **Data Analysis:**
 - Identify the monoisotopic peak of the unlabeled Delmadinone (d0) and the corresponding peaks for the deuterated species (d1, d2, d3, d4, and d5).
 - Integrate the ion intensities for each of these isotopic peaks.
 - Calculate the isotopic enrichment for the d5 species using the following formula: Isotopic Enrichment (%) = (Intensity of d5 peak / Sum of intensities of d0 to d5 peaks) x 100

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Delmadinone-d5** and the positions of the deuterium labels.

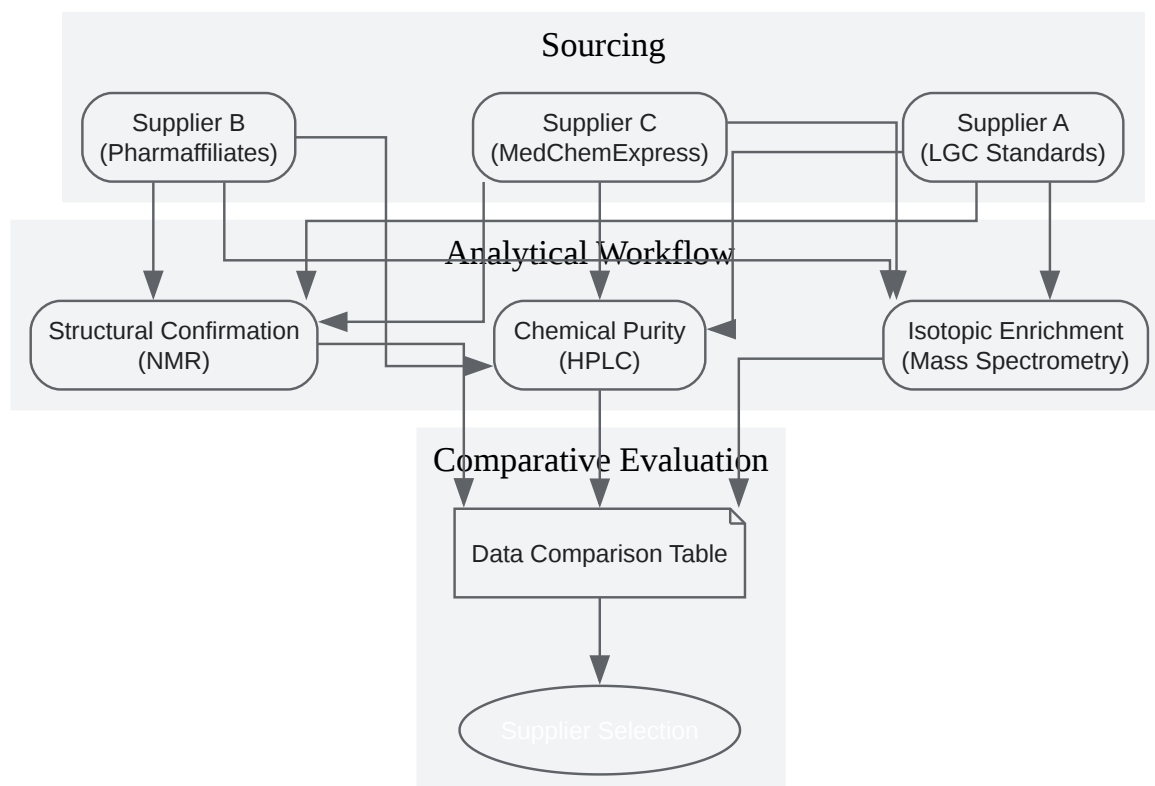
Methodology:

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:** Dissolve an appropriate amount of the **Delmadinone-d5** sample in a deuterated solvent (e.g., Chloroform-d, DMSO-d6).
- **Experiments:**

- ^1H NMR: To observe the proton signals. The absence or significant reduction of signals at the positions of deuteration confirms the labeling.
- ^{13}C NMR: To confirm the carbon skeleton of the molecule.
- 2D NMR (e.g., COSY, HSQC): To aid in the complete structural assignment and confirm the locations of deuterium incorporation.
- Data Analysis: The acquired NMR spectra are compared with the expected spectra for Delmadinone to confirm the structure and the positions of the deuterium atoms.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comparative analysis of **Delmadinone-d5** from different suppliers.



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Caption: Workflow for the comparative analysis of **Delmadinone-d5**.

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